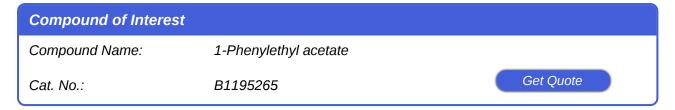


Navigating the Safety Landscape of 1-Phenylethyl Acetate: An In-Depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Phenylethyl acetate**, a combustible liquid requiring careful management in a laboratory setting. This document synthesizes critical data from multiple safety data sheets (SDS) to offer a unified resource for professionals working with this chemical. Adherence to the safety protocols outlined herein is crucial for mitigating risks and ensuring a safe research environment.

Core Safety and Physical Properties

1-Phenylethyl acetate is identified as a combustible liquid.[1] While not classified as a hazardous substance or mixture under GHS, it necessitates careful handling to prevent incidents.[2] The following tables summarize the key quantitative safety and physical data for **1-Phenylethyl acetate**.

Table 1: Physical and Chemical Properties



Property	Value	Source
CAS Number	93-92-5	[1]
Molecular Formula	C10H12O2	[1]
Molecular Weight	164.2 g/mol	[1][2]
Physical State	Liquid	[1]
Boiling Point	94-95°C	[1]
Flash Point	91°C	[1]
Appearance	Liquid	[3]
Melting/Freezing Point	-31 °C	[3]
Relative Density	1.0181 g/cm ³	[3]

Table 2: Toxicological Data

Endpoint	Value	Species	Source
Oral LD50	3,670 mg/kg	Rat	[4]
Dermal LD50	6,210 mg/kg	Rabbit	[4]

Table 3: Exposure Limits

Regulatory Body	Limit	Status
OSHA PEL	No data available	-
NIOSH REL	No data available	-
ACGIH TLV	No data available	-

Safe Handling and Storage Protocols



Proper handling and storage are paramount to ensuring the safe use of **1-Phenylethyl acetate** in a laboratory setting. The following procedures should be strictly followed.

Handling:

- Ventilation: Use only in a well-ventilated area to keep airborne concentrations low.[1]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.[1] Safety glasses with side-shields or goggles are recommended.[5]
- Hygiene: Wash hands thoroughly after handling and before breaks.[1][5] Do not eat, drink, or smoke when using this product.[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[1]
- Spills: In case of a spill, ensure adequate ventilation and remove all sources of ignition.[1]
 Contain the spillage and absorb it with an inert material.[2][3]

Storage:

- Conditions: Store in a cool, well-ventilated place.[1] Keep the container tightly closed in a dry and well-ventilated place.
- Incompatibilities: Information on incompatible materials was not specified in the provided search results.

Experimental Protocols for Safety Assessment

The toxicological data presented in this guide are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Cooperation and Development (OECD). These guidelines provide a framework for the consistent and reliable assessment of chemical safety.

Acute Oral Toxicity (OECD 420, 423, 425)

Acute oral toxicity is typically determined using one of three OECD guidelines: the Fixed Dose Procedure (OECD 420), the Acute Toxic Class Method (OECD 423), or the Up-and-Down



Procedure (OECD 425).[2] These methods involve the administration of a single dose of the substance to animals, usually rats, followed by a period of observation (typically 14 days) to assess for signs of toxicity and mortality. The goal is to determine the dose that is lethal to 50% of the test population (LD50).[2]

Acute Dermal Toxicity (OECD 402)

The acute dermal toxicity test (OECD 402) assesses the adverse effects of a substance following a single, uninterrupted exposure to the skin. The test substance is applied to a shaved area of the skin of the test animal (often rabbits or rats) for 24 hours. The animals are then observed for signs of toxicity for at least 14 days. This method helps to determine the potential for a substance to cause harm upon skin contact.

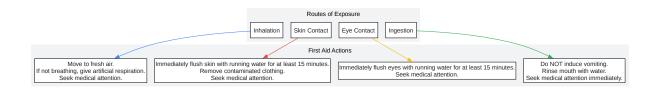
Skin and Eye Irritation (OECD 404 and 405)

- Skin Irritation (OECD 404): This guideline evaluates the potential of a substance to cause reversible inflammatory changes to the skin. The test substance is applied to a small patch of skin on a test animal (usually a rabbit) for a set period, and the skin is then observed for signs of irritation such as redness and swelling.[6]
- Eye Irritation (OECD 405): This test assesses the potential of a substance to cause damage to the eye. A single dose of the substance is applied to one eye of an experimental animal (typically a rabbit), with the other eye serving as a control. The eyes are then examined for irritation and corrosion at specific intervals.[1][4]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical. The following diagrams outline the recommended first aid measures and a general workflow for handling chemical incidents.





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Caption: First Aid Procedures for **1-Phenylethyl Acetate** Exposure.



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Caption: General Workflow for Safe Handling of 1-Phenylethyl Acetate.

Conclusion

While **1-Phenylethyl acetate** is not classified as a highly hazardous substance, its combustible nature and potential for irritation necessitate a thorough understanding and implementation of safety protocols. This guide provides the essential information for researchers, scientists, and drug development professionals to handle this chemical responsibly. By adhering to the outlined procedures for handling, storage, and emergency response, the risks associated with **1-Phenylethyl acetate** can be effectively managed, ensuring a safe and productive research environment.



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